

Application Note: Synthesis and Isolation of 2-Amino-3-hydroxy-2-methylpropanenitrile

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Compound of Interest

Compound Name: 2-Amino-3-hydroxy-2-methylpropanenitrile

CAS No.: 122556-12-1

Cat. No.: B1285220

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Strategic Context & Executive Summary

2-Amino-3-hydroxy-2-methylpropanenitrile (CAS: 122556-12-1) is a highly functionalized aliphatic amino nitrile. Featuring a primary amine, a tertiary nitrile, and a primary hydroxyl group situated on a compact carbon framework, it serves as a critical bifunctional building block. It is extensively utilized in the synthesis of α -methylserine derivatives and the development of bis-organometallic anthelmintic agents (such as monepantel analogs).

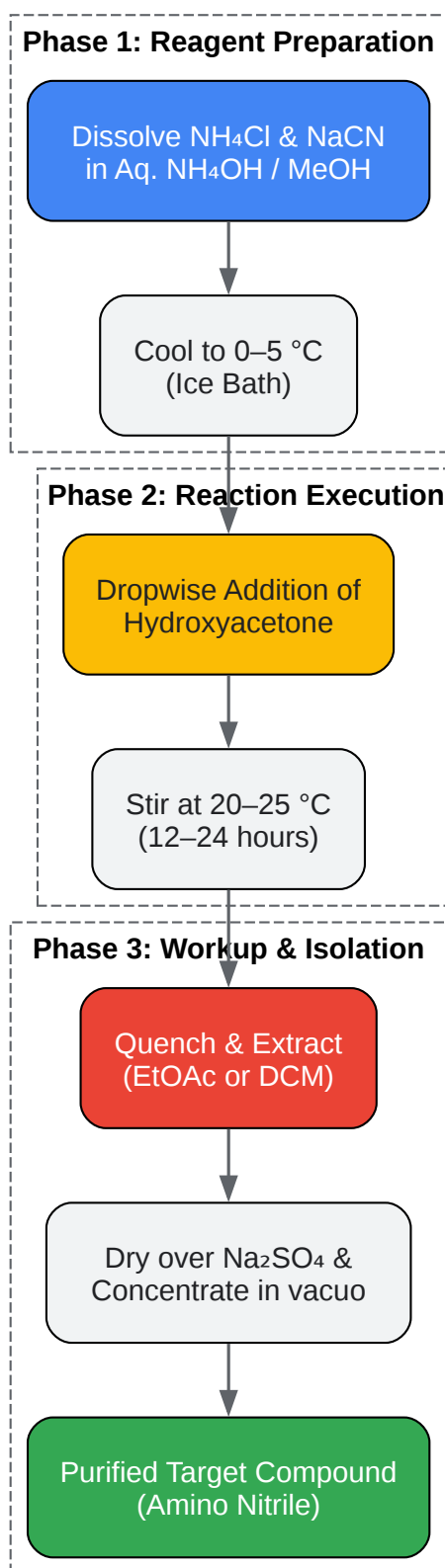
This application note details a robust, scalable Strecker cyanohydrin reaction protocol starting from hydroxyacetone (acetol). By utilizing ammonium chloride and sodium cyanide in an aqueous methanolic ammonia system, the protocol ensures high conversion rates while strictly managing the inherent safety risks associated with aqueous cyanide chemistry.

Mechanistic Causality & Reaction Design

The Strecker synthesis of α -amino nitriles is a multi-step cascade. Understanding the causality behind the reagent selection is crucial for optimizing yield and establishing a self-validating system:

- **Imine Formation:** Hydroxyacetone reacts with ammonia to form an α -hydroxy imine intermediate. The addition of ammonium chloride (NH_4Cl) serves a dual purpose: it acts as a mild proton source to catalyze the elimination of water from the hemiaminal intermediate, and it buffers the solution.
- **Cyanide Addition:** The nucleophilic attack of the cyanide ion (CN^-) on the activated imine yields the target amino nitrile.
- **pH Control (Critical Safety & Yield Factor):** The reaction is buffered at a pH of ~ 9 – 10 . If the pH drops below 9.2 (the pK_a of HCN), highly toxic hydrogen cyanide gas will evolve, and the concentration of the active nucleophile (CN^-) will decrease, stalling the reaction. Conversely, excessive alkalinity can lead to the unwanted aldol condensation of hydroxyacetone.

Visualization of Experimental Workflow



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Figure 1: Workflow for the Strecker synthesis of **2-amino-3-hydroxy-2-methylpropanenitrile**.

Materials and Reagent Stoichiometry

Table 1: Reagent Quantities for a 100 mmol Scale Synthesis

Reagent	MW (g/mol)	Equivalents	Amount	Experimental Role
Hydroxyacetone (Acetol)	74.08	1.0	7.41 g	Electrophile / Substrate
Sodium Cyanide (NaCN)	49.01	1.1	5.39 g	Nucleophile Source
Ammonium Chloride (NH ₄ Cl)	53.49	1.2	6.42 g	Buffer / Acid Catalyst
Aqueous Ammonia (28-30%)	17.03	5.0	15.0 mL	Primary Nitrogen Source
Methanol (MeOH)	32.04	-	30.0 mL	Homogenizing Co-solvent

Step-by-Step Experimental Protocol

⚠ SAFETY WARNING: Sodium cyanide is highly toxic and potentially fatal if swallowed, inhaled, or absorbed through the skin. This entire procedure MUST be conducted in a certified, high-velocity fume hood by trained personnel wearing appropriate PPE (heavy-duty nitrile gloves, lab coat, face shield).

Phase 1: Preparation of the Cyanating Mixture

- Equip a 250 mL three-necked round-bottom flask with a magnetic stir bar, a pressure-equalizing dropping funnel, and an internal thermometer.
- Add 6.42 g of NH₄Cl and 5.39 g of NaCN to the flask.
- Add 15.0 mL of 28% aqueous ammonia followed by 30.0 mL of methanol. Stir the suspension until the inorganic salts are completely dissolved.

- Submerge the flask in an ice-water bath and cool the mixture to an internal temperature of 0–5 °C.
 - Causality: Cooling prevents the volatilization of ammonia gas and safely mitigates the highly exothermic nature of the subsequent imine formation.

Phase 2: Electrophile Addition and Reaction 5. Charge the dropping funnel with 7.41 g (approx. 6.9 mL) of hydroxyacetone. 6. Add the hydroxyacetone dropwise over a period of 30 minutes. Maintain the internal temperature strictly below 10 °C during the addition.

- Causality: Rapid addition causes localized heating, which promotes the dimerization or aldol polymerization of hydroxyacetone, drastically reducing the yield of the target monomeric amino nitrile.
- Once the addition is complete, remove the ice bath and allow the reaction mixture to naturally warm to ambient temperature (20–25 °C).
- Stir vigorously for 16–24 hours. Reaction progress can be validated via TLC (DCM:MeOH 9:1, visualized with ninhydrin stain to detect the primary amine).

Phase 3: Workup and Isolation 9. Transfer the reaction mixture to a separatory funnel. Dilute with 50 mL of chilled distilled water to quench. 10. Extract the aqueous layer with Ethyl Acetate (3 × 50 mL).

- Causality: Ethyl acetate is polar enough to extract the highly functionalized amino nitrile while leaving the unreacted inorganic cyanide and ammonium salts safely partitioned in the aqueous phase.
- Wash the combined organic layers with 30 mL of saturated brine to remove residual water and dissolved ammonia.
- Dry the organic phase over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate under reduced pressure (rotary evaporator water bath ≤ 30 °C) to afford the crude product.
- Causality: Elevated temperatures during evaporation can trigger a retro-Strecker reaction or thermal degradation of the amino nitrile.
- The crude **2-amino-3-hydroxy-2-methylpropanenitrile** is typically obtained as a viscous pale-yellow oil or low-melting solid, which is sufficiently pure for subsequent derivatization

(e.g., Boc-protection or hydrolysis) in the synthesis of aminoacetonitrile derivatives .

Analytical Characterization

To validate the structural integrity of the synthesized compound, the following spectroscopic data should be confirmed.

Table 2: Expected Spectroscopic Signatures

Analytical Technique	Key Signals / Shifts	Structural Assignment
^1H NMR (400 MHz, CDCl_3)	δ 1.45 (s, 3H)	α -Methyl group ($-\text{CH}_3$)
^1H NMR (400 MHz, CDCl_3)	δ 2.05 (br s, 3H)	Amine ($-\text{NH}_2$) and Hydroxyl ($-\text{OH}$) protons
^1H NMR (400 MHz, CDCl_3)	δ 3.55 (d, 1H), 3.65 (d, 1H)	Diastereotopic methylene protons ($-\text{CH}_2\text{OH}$)
FT-IR Spectroscopy	$\sim 3300 - 3400 \text{ cm}^{-1}$	N-H and O-H stretching (broad)
FT-IR Spectroscopy	$\sim 2230 \text{ cm}^{-1}$	$\text{C}\equiv\text{N}$ (Nitrile) stretching (often weak)
ESI-MS (Positive Mode)	101.1 m/z	$[\text{M}+\text{H}]^+$ Molecular ion peak

Troubleshooting & Process Optimization

- Low Yield / High Viscosity Byproducts:** Indicates aldol condensation of hydroxyacetone. Solution: Ensure the internal temperature remains strictly below 10 °C during the electrophile addition phase and verify that the ammonia concentration is sufficient to outcompete enolate formation.
- Incomplete Conversion:** If unreacted hydroxyacetone remains after 24 hours (visible via TLC or NMR), the equilibrium may be stalled. Solution: Add an additional 0.2 equivalents of NH_4Cl and stir for another 4 hours. The ammonium ion shifts the equilibrium toward the imine by providing the necessary protons for water elimination.

References

- Title: **2-Amino-3-hydroxy-2-methylpropanenitrile** | C₄H₈N₂O | CID 14405752 Source: PubChem (National Institutes of Health) URL:[[Link](#)]
- Title: Bis-organometallic **2-amino-3-hydroxy-2-methylpropanenitrile** derivatives for use as anthelmintics (WO2015044396A1)
- Title: Organic Reactions in Aqueous Media with a Focus on Carbon–Carbon Bond Formations: A Decade Update Source: Chemical Reviews (ACS Publications) URL:[[Link](#)]
- Title: The use of aminoacetonitrile compounds in the control of endoparasites in warm-blooded animals (WO2008062005A1)
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